

# isobornyl formate physical properties boiling point density

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## Compound of Interest

Compound Name: Isobornyl formate

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## An In-depth Technical Guide to the Physical Properties of Isobornyl Formate

This technical guide provides a comprehensive overview of the core physical properties of **isobornyl formate**, specifically its boiling point and density. It is intended for researchers, scientists, and professionals in drug development and chemical analysis who require precise data and detailed experimental methodologies. This document summarizes key quantitative data, outlines protocols for experimental determination, and presents a logical workflow for property analysis.

## Introduction to Isobornyl Formate

**Isobornyl formate** (CAS No: 1200-67-5) is the formate ester of isoborneol.<sup>[1][2]</sup> It is classified as a bornane monoterpenoid and is functionally related to borneol.<sup>[1][2]</sup> Chemically, it is the compound where the hydroxy hydrogen of isoborneol has been replaced by a formyl group.<sup>[1][2]</sup> **Isobornyl formate** is recognized for its characteristic aromatic, piney, and camphor-like odor and is used as a flavoring and fragrance agent.<sup>[2][3]</sup> It exists as a colorless liquid and is soluble in oils and slightly soluble in water.<sup>[1]</sup>

## Physical Properties Data

The boiling point and density of **isobornyl formate** have been reported under various conditions. The following table summarizes these key physical constants for easy reference and comparison.

Physical Property	Value	Conditions	Source(s)
Boiling Point	110.0 °C	at 20.00 mmHg	[3][4]
85.0 - 86.0 °C	at 7.00 mmHg	[3]	
213.6 ± 7.0 °C	Predicted, Normal Pressure	[5]	
Density	1.000 g/cm <sup>3</sup>	at 18 °C	[4][6]
1.007 - 1.013 g/cm <sup>3</sup>	at 20 °C	[1]	
1.011 - 1.017 g/cm <sup>3</sup>	at 25 °C (Specific Gravity)	[3][4]	
1.02 ± 0.1 g/cm <sup>3</sup>	Predicted	[5]	

## Experimental Protocols

Accurate determination of physical properties is critical for substance identification and quality control. The following sections detail standard laboratory protocols for measuring the boiling point and density of a liquid sample such as **isobornyl formate**.

### Micro-Boiling Point Determination

This method is suitable when only a small volume of the sample is available. It relies on observing the temperature at which the vapor pressure of the liquid equals the applied atmospheric pressure.[7]

Materials:

- Sample of **isobornyl formate** (~0.5 mL)
- Small test tube (e.g., 10x75 mm)
- Capillary tube (sealed at one end)
- Thermometer with appropriate range

- Heating apparatus (e.g., heating block or Thiele tube with heating oil)[8]
- Clamps and stand

#### Procedure:

- Sample Preparation: Add approximately 0.5 mL of **isobornyl formate** to the small test tube.
- Capillary Tube Insertion: Place the capillary tube into the test tube with its open end submerged in the liquid and the sealed end pointing upwards.[9]
- Apparatus Assembly:
  - Securely clamp the test tube.
  - Position the thermometer bulb adjacent to the test tube, ensuring the bulb is level with the sample.
  - Immerse the assembly into the heating block or Thiele tube. The heat transfer medium should be below the opening of the test tube to prevent ignition of flammable vapors.
- Heating: Begin heating the apparatus at a slow, steady rate. As the temperature rises, air trapped in the capillary tube will be expelled, seen as a slow stream of bubbles.[8]
- Observation: Continue gentle heating. When the liquid's boiling point is reached, a rapid and continuous stream of bubbles will emerge from the capillary tube.[8]
- Temperature Reading: Stop heating when the rapid bubble stream is observed. The liquid will begin to cool. The boiling point is the temperature recorded at the exact moment the bubbling ceases and the liquid is drawn up into the capillary tube.[7][8]
- Verification: Allow the apparatus to cool slightly, then repeat the heating and cooling cycle to obtain a second reading for verification.

## Density Determination using a Pycnometer

A pycnometer is a specialized glass flask that allows for the precise measurement of a liquid's density by determining the mass of a known volume.[10]

#### Materials:

- Pycnometer (e.g., 10 mL or 25 mL)
- Analytical balance (accurate to  $\pm 0.001$  g)
- Sample of **isobornyl formate**
- Distilled water (for calibration)
- Thermometer
- Acetone (for cleaning and drying)

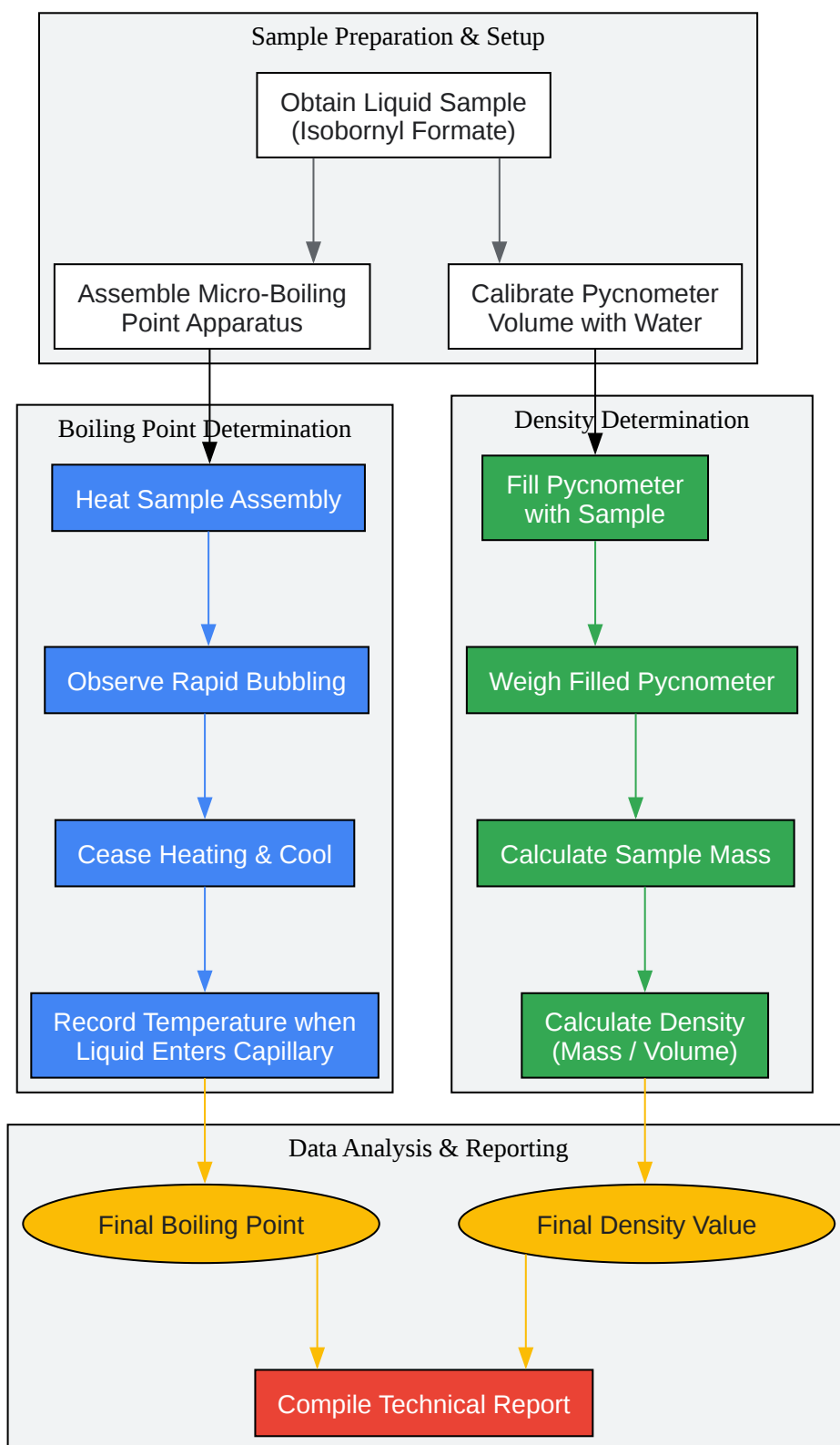
#### Procedure:

- Calibration of Pycnometer Volume:
  - Thoroughly clean and dry the pycnometer and its stopper.
  - Weigh the empty, dry pycnometer on the analytical balance and record its mass ( $m_{\text{empty}}$ ).
  - Fill the pycnometer with distilled water of a known temperature. Insert the stopper, allowing excess water to exit through the capillary opening.
  - Carefully dry the exterior of the pycnometer and weigh it again. Record this mass ( $m_{\text{water}}$ ).
  - Record the temperature of the water. Look up the density of water ( $\rho_{\text{water}}$ ) at this temperature from a reference table.
  - Calculate the precise volume of the pycnometer ( $V_{\text{pyc}}$ ) using the formula:  $V_{\text{pyc}} = (m_{\text{water}} - m_{\text{empty}}) / \rho_{\text{water}}$
- Measurement of Sample Density:

- Empty the pycnometer, clean it thoroughly, and rinse with a small amount of acetone, then dry it completely.
- Fill the dry pycnometer with the **isobornyl formate** sample. Insert the stopper, ensuring any excess liquid is expelled.
- Equilibrate the pycnometer to the desired temperature (e.g., 20°C or 25°C) in a water bath.
- Dry the exterior of the pycnometer and weigh it. Record this mass ( $m_{\text{sample}}$ ).
- Calculation:
  - Calculate the mass of the **isobornyl formate** sample:  $\text{Mass}_{\text{sample}} = m_{\text{sample}} - m_{\text{empty}}$
  - Calculate the density of the **isobornyl formate** ( $\rho_{\text{sample}}$ ) using the calibrated volume:  
$$\rho_{\text{sample}} = \text{Mass}_{\text{sample}} / V_{\text{pyc}}$$

## Visualization of Experimental Workflow

The following diagram illustrates the logical workflow for the experimental determination of the physical properties of a liquid chemical sample like **isobornyl formate**.



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Caption: Workflow for determining the boiling point and density of a liquid sample.

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